

dimethyl terephthalate melting point and boiling point

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Compound of Interest

Compound Name: *Dimethyl terephthalate*

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An In-depth Technical Guide on the Physical Properties of **Dimethyl Terephthalate**

This technical guide provides a comprehensive overview of the melting and boiling points of **dimethyl terephthalate** (DMT), targeted at researchers, scientists, and professionals in drug development. This document outlines the precise physical constants of DMT, details the experimental methodologies for their determination, and presents a logical workflow for these analytical procedures.

Core Physical Properties of Dimethyl Terephthalate

Dimethyl terephthalate is a diester of terephthalic acid and methanol. It is a crucial raw material in the production of polyesters, including polyethylene terephthalate (PET) and polybutylene terephthalate (PBT). Accurate knowledge of its melting and boiling points is fundamental for its purification, processing, and various applications.

Data Presentation

The melting and boiling points of **dimethyl terephthalate** from various sources are summarized in the table below for straightforward comparison.

Physical Property	Value (°C)	Value (°F)	Value (K)	References
Melting Point	140-142	284-288	413-415	[1] [2] [3] [4] [5] [6] [7]
Boiling Point	288	550	561	[1] [2] [4] [5] [8] [6] [7]

Experimental Protocols

The determination of melting and boiling points are standard procedures in chemical analysis to characterize a substance and assess its purity.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Melting Point Determination: Capillary Method

The capillary method is a common and reliable technique for determining the melting point of a solid crystalline compound like **dimethyl terephthalate**.[\[9\]](#)[\[12\]](#)

Principle: A small, finely powdered sample of the substance is heated at a controlled rate. The temperature at which the substance transitions from a solid to a liquid is recorded as its melting point.[\[12\]](#) Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1°C, whereas impurities can lead to a depression and broadening of the melting range.[\[9\]](#)[\[11\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device) or a Thiele tube with a heating oil bath.[\[9\]](#)
- Capillary tubes (sealed at one end).[\[9\]](#)
- Thermometer.
- Sample of **dimethyl terephthalate**.

Procedure:

- Sample Preparation: A small amount of dry, powdered **dimethyl terephthalate** is introduced into a capillary tube to a height of 2-3 mm.[13]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus alongside a thermometer.[9]
- Heating: The sample is heated rapidly to a temperature about 15-20°C below the expected melting point. Then, the heating rate is slowed to 1-2°C per minute to ensure thermal equilibrium between the sample, heating medium, and thermometer.[9]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[9]

Boiling Point Determination: Distillation and Capillary Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[14] For a pure substance, this temperature is constant at a given pressure.

1. Distillation Method: This method is suitable when a sufficient quantity of the liquid is available and is also used for purification.[15]

Procedure:

- The **dimethyl terephthalate** is placed in a distillation flask.
- The flask is heated, and the temperature of the vapor is monitored with a thermometer placed at the vapor outlet.[15]
- The temperature that remains constant during the distillation of the pure liquid is the boiling point.[15]

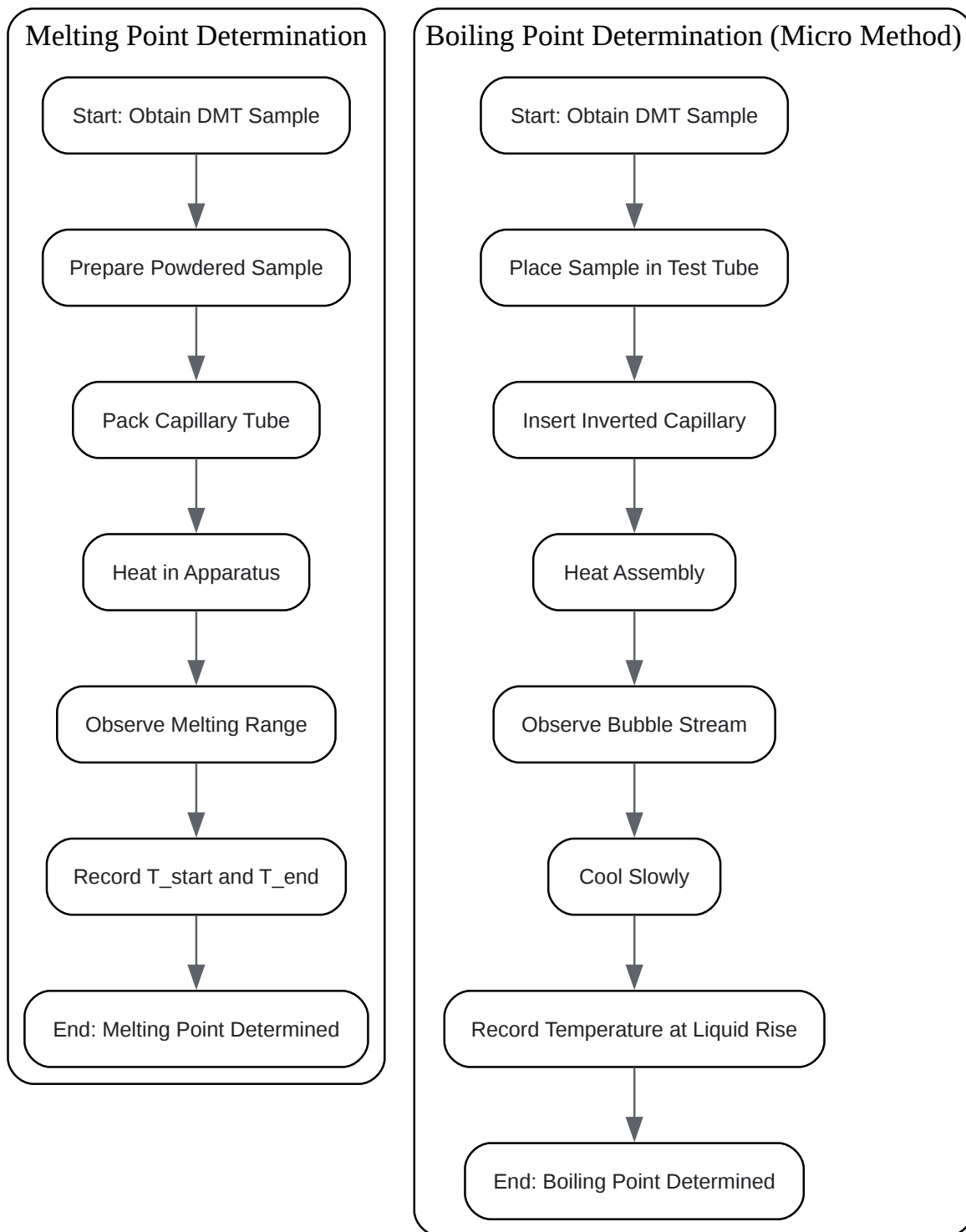
2. Micro Boiling Point Determination (Capillary Method): This technique is employed when only a small amount of the substance is available.[16]

Procedure:

- A small amount of liquid **dimethyl terephthalate** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The assembly is heated in a heating bath. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[16][17][18]
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid is drawn up into the capillary tube is recorded as the boiling point. This occurs when the vapor pressure inside the capillary equals the external atmospheric pressure.[14][16]

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the melting and boiling points of a chemical substance like **dimethyl terephthalate**.



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Workflow for Melting and Boiling Point Determination.

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